

An In-depth Technical Guide on N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide

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Compound of Interest

Compound Name: *N*-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide is a substituted thiophene derivative belonging to the sulfonamide class of compounds. The thiophene ring and its derivatives are of significant interest in medicinal chemistry due to their wide range of pharmacological activities. [1] Sulfonamides are a well-established class of therapeutic agents with applications ranging from antimicrobials to diuretics and anticonvulsants. The combination of these two pharmacophores in **N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide** suggests its potential for biological activity, making it a molecule of interest for further investigation in drug discovery and development.

This technical guide provides a summary of the available information on **N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide**, including its physicochemical properties and a detailed experimental protocol for the synthesis of a closely related analogue, which can serve as a valuable reference for researchers.

Molecular Properties

While experimental crystallographic data for **N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide** is not publicly available, computed physicochemical properties provide valuable insights into its molecular characteristics.

Property	Value	Source
Molecular Formula	C12H21NO2S2	PubChem
Molecular Weight	275.43 g/mol	Guidechem[2]
Predicted Boiling Point	375.2 ± 44.0 °C	Guidechem[2]
CAS Number	146013-28-7	PubChem[3]

Synthesis Protocol

A definitive synthesis protocol for **N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide** is not detailed in the available literature. However, a reliable method for the synthesis of the closely related N-tert-Butyl-2-thiophenesulfonamide has been reported and can be adapted for the synthesis of the title compound.[4] The key difference would be the use of 5-isobutylthiophene-2-sulfonyl chloride as the starting material.

Representative Synthesis of a Thiophene-2-Sulfonamide Derivative[4]

This protocol describes the synthesis of N-tert-Butyl-2-thiophenesulfonamide.

Materials:

- t-Butylamine
- 2-Thiophenesulfonyl chloride
- Dry Tetrahydrofuran (THF)
- Ethyl acetate
- Water
- Molecular sieves
- Silica gel

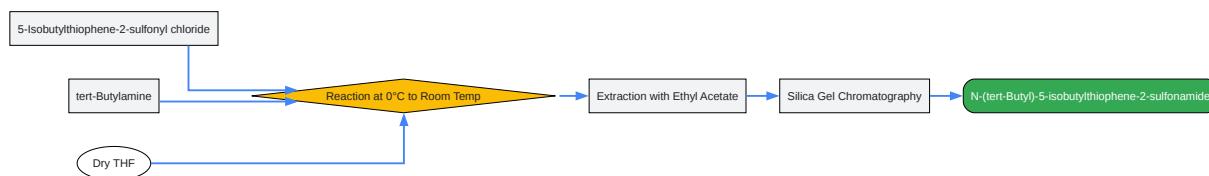
Procedure:

- A solution of t-butylamine (8.35 g, 0.114 mol) in dry tetrahydrofuran (THF) (20 mL) is prepared in a reaction vessel and cooled to 0°C.
- To this cooled solution, 2-thiophenesulfonyl chloride (5.0 g, 27.4 mmol) is added dropwise.
- After the addition is complete, the reaction mixture is allowed to warm to ambient temperature and is stirred overnight.
- The mixture is then subjected to extraction with ethyl acetate (3 x 80 mL).
- The combined organic extracts are washed with water, dried over molecular sieves, and then concentrated under reduced pressure.
- The resulting residue is purified by chromatography on a silica gel column, eluting with 25% ethyl acetate in hexane.
- This purification yields the solid product, N-tert-Butyl-2-thiophenesulfonamide.

Yield: 5.62 g (94%) Melting Point: 80°-82° C

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of N-substituted thiophene-2-sulfonamides.



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Caption: General synthesis workflow for **N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide**.

Applications and Relevance

Thiophene-based sulfonamides are a class of compounds with diverse and significant biological activities. They have been investigated for a range of therapeutic applications, including:

- Antimicrobial agents: Thiophene derivatives have shown promising antimicrobial activity.
- Anti-inflammatory agents: Certain thiophene-containing molecules exhibit anti-inflammatory properties.^[1]
- Anticancer agents: The thiophene scaffold is present in some compounds investigated for their anticancer effects.^[1]
- Central Nervous System (CNS) activity: Thiophene derivatives have been explored for their potential in treating conditions like anxiety and psychosis.

The structural motifs present in **N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide** suggest that it could be a valuable candidate for screening in various biological assays to explore its therapeutic potential. The synthetic route outlined provides a basis for the preparation of this and other related compounds for further research and development.

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References

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